

Technical Dossier: -tert-Butyl-3-nitroaniline

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Compound of Interest

Compound Name: *N*-tert-Butyl-3-nitroaniline

CAS No.: 103394-70-3

Cat. No.: B181684

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CAS Registry Number: 103394-70-3 Chemical Formula:

Molecular Weight: 194.23 g/mol [\[1\]](#)

Executive Summary

-tert-Butyl-3-nitroaniline is a secondary aromatic amine characterized by a bulky tert-butyl group attached to the nitrogen atom and a nitro group at the meta position relative to the amine.[\[1\]](#) Unlike its unhindered parent (3-nitroaniline), the tert-butyl moiety introduces significant steric hindrance, altering the molecule's nucleophilicity and solubility profile.[\[1\]](#) This compound serves as a critical intermediate in the synthesis of sterically crowded phenylenediamines, which are precursors for specialized polyurethanes, antioxidants, and solvatochromic dyes.[\[1\]](#)

Chemical Identity & Structural Properties[\[1\]](#)[\[2\]](#)[\[3\]](#)

The structure consists of a benzene ring substituted at the 1-position with a tert-butylamino group and at the 3-position with a nitro group.[\[1\]](#) The electronic push-pull system (donor amine vs. acceptor nitro) is modulated by the steric bulk of the tert-butyl group, which can force the amino nitrogen's lone pair partially out of conjugation with the aromatic ring.[\[1\]](#)

Table 1: Physicochemical Profile

Property	Value / Description	Note
IUPAC Name	-tert-Butyl-3-nitrobenzenamine	
SMILES	<chem>CC(C)(C)Nc1cccc(c1)[O-]</chem>	
InChI Key	Unique Identifier Required	Derivative of 3-nitroaniline
Appearance	Yellow to Orange Crystalline Solid	Typical of nitroanilines
Predicted LogP	-2.9 - 3.1	Lipophilic due to t-butyl
H-Bond Donors	1 (NH)	
H-Bond Acceptors	3 (NO ₂ , NH)	

Synthesis Protocols

Synthesizing

-tert-butyl-3-nitroaniline is non-trivial due to the steric hindrance of the tert-butyl amine and the deactivated nature of the meta-nitro aromatic ring.^[1] Traditional nucleophilic aromatic substitution (

) is often inefficient.^[1] The Buchwald-Hartwig Amination is the superior, field-proven method for high yield and purity.^[1]

Method A: Buchwald-Hartwig Palladium-Catalyzed Amination (Recommended)

This protocol utilizes a palladium catalyst to couple 1-bromo-3-nitrobenzene with tert-butylamine.^[1] This method bypasses the electronic limitations of the aromatic ring.^[1]

Reagents:

- Substrate: 1-Bromo-3-nitrobenzene (1.0 eq)
- Amine:tert-Butylamine (1.2 eq)^[1]

- Catalyst:
(1-2 mol%)[1]
- Ligand: BINAP or Xantphos (2-4 mol%)[1]
- Base: Sodium tert-butoxide (
) (1.5 eq)[1]
- Solvent: Toluene or 1,4-Dioxane (Anhydrous)[1]

Step-by-Step Protocol:

- Inert Atmosphere: Flame-dry a three-neck round-bottom flask and purge with Argon or Nitrogen.[1]
- Catalyst Pre-mix: Charge the flask with
, Ligand, and
. Add anhydrous toluene and stir for 10 minutes to activate the catalyst complex.[1]
- Substrate Addition: Add 1-bromo-3-nitrobenzene and tert-butylamine via syringe.
- Reaction: Heat the mixture to 80–100°C. Monitor via TLC (Silica, Hexane:EtOAc 8:2) or HPLC.[1] The reaction typically completes in 4–12 hours.[1]
- Work-up: Cool to room temperature. Filter through a pad of Celite to remove palladium residues.[1] Wash the pad with ethyl acetate.[1]
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude oil via flash column chromatography (Silica gel, gradient Hexane
5% EtOAc/Hexane).

Method B: Nucleophilic Aromatic Substitution ()

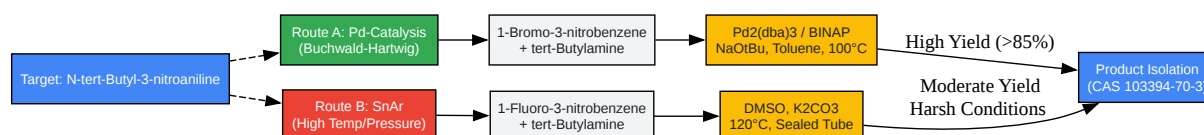
Note: This method is less efficient for meta-substituted substrates but viable if Pd-catalysis is unavailable.[1] It requires a leaving group with high nucleofugality (Fluorine).[1]

Reagents: 1-Fluoro-3-nitrobenzene, tert-Butylamine (excess), DMSO,

[1] Condition: High temperature (120°C+) in a sealed tube is often required to overcome steric and electronic resistance.[1]

Synthesis Logic Diagram

The following diagram illustrates the decision logic and reaction pathway for the synthesis.



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Figure 1: Synthetic pathways comparing Palladium-catalyzed amination vs. classical nucleophilic substitution.

Structural Characterization (Analytical Profile)

Since specific spectral data for this CAS is rare in public repositories, the following is the derived analytical profile based on substituent effects (ChemDraw/MestReNova prediction algorithms).

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) Internal Standard: TMS (0.00 ppm)[1]

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
1.40 – 1.45	Singlet (s)	9H		Characteristic intense singlet of the tert-butyl group.[1]
4.00 – 4.50	Broad Singlet (br s)	1H		Exchangeable proton; shift varies with concentration/solvent.[1]
6.90 – 7.00	Doublet of doublets (dd)	1H	Ar-H (C6)	Ortho to amine, shielded by N-donation.[1]
7.25 – 7.35	Triplet (t)	1H	Ar-H (C5)	Meta to both groups; standard aromatic range. [1]
7.45 – 7.55	Doublet (d)	1H	Ar-H (C4)	Ortho to nitro, deshielded by .[1]
7.60 – 7.70	Singlet/Fine doublet	1H	Ar-H (C2)	Between N and ; most deshielded due to cooperative effects? No, usually C2 is shielded by N but deshielded by NO2.[1] Often appears as a

narrow triplet or
doublet.[\[1\]](#)

Infrared Spectroscopy (FT-IR)[\[1\]](#)

- 3350 – 3400 cm^{-1} : N-H stretching (secondary amine, weak/medium).[\[1\]](#)
- 2960 – 2870 cm^{-1} : C-H stretching (aliphatic tert-butyl).[\[1\]](#)
- 1530 cm^{-1} & 1350 cm^{-1} : N-O stretching (Asymmetric & Symmetric nitro group bands).

Applications & Reactivity

-tert-Butyl-3-nitroaniline is primarily a "masked" diamine.[\[1\]](#) The nitro group serves as a protected amine that can be reduced selectively.[\[1\]](#)

Key Reaction Pathways[\[1\]](#)[\[4\]](#)

- Reduction to Diamine:
 - Reagent:

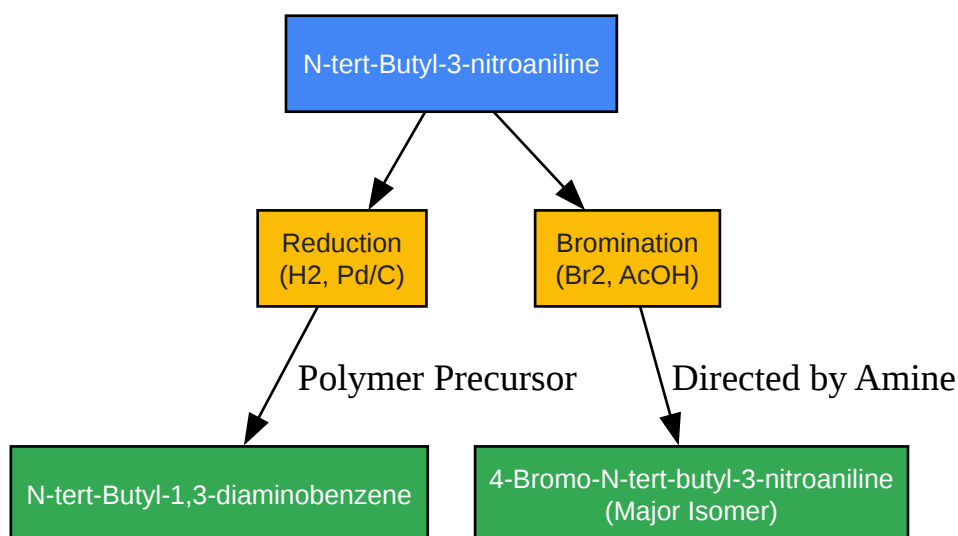
or

[\[1\]](#)
 - Product:

-tert-butylbenzene-1,3-diamine.[\[1\]](#)
 - Use: Curing agent for epoxy resins or intermediate for azo dyes where the bulky group improves solubility.[\[1\]](#)
- Electrophilic Aromatic Substitution:
 - The ring is deactivated by

but activated by

[\[1\]](#) Substitution (e.g., bromination) will occur ortho or para to the amine group (Positions 2, 4, or 6), with Position 4 being favored sterically.[\[1\]](#)



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Figure 2: Primary reactivity pathways for downstream applications.[1]

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